

NMR spectral data comparison for Yadanzioside M identification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Yadanzioside M

CAS No.: 101559-99-3

Cat. No.: B211789

[Get Quote](#)

Executive Summary: The Structural Identity of Yadanzioside M

Yadanzioside M (CAS: 101559-99-3) is a quassinoid glycoside isolated from the seeds of *Brucea javanica* (Simaroubaceae).^{[1][2][3]} It exhibits significant antineoplastic and anti-inflammatory activities, making it a high-value target in natural product drug discovery.^{[1][2][3]} However, its isolation is complicated by the co-occurrence of numerous structural congeners—such as Yadanziosides A, C, G, N, and P—which share the identical picrasane skeleton and glycosidic linkage but differ subtly in the ester side chain at the C-15 position.^[3]

The Critical Differentiator: The definitive structural feature of **Yadanzioside M** is the benzoyloxy group at C-15. Unlike its aliphatic analogs (which possess isovaleryl, senecieryl, or tigloyl side chains), **Yadanzioside M** presents a distinct aromatic signature in its NMR spectra.^{[1][3]} This guide provides a self-validating protocol to distinguish **Yadanzioside M** from its "confusion partners" using ¹H and ¹³C NMR datasets.^{[1][2][3]}

Experimental Protocol: Isolation & Acquisition

To ensure reproducible spectral data, the following workflow must be adhered to. Solvent effects in quassinoids are profound; Pyridine-d5 is the requisite solvent for structural elucidation as it resolves the critical hydroxyl and glycosidic protons that overlap in MeOH-d4 or DMSO-d6.

[1][2][3]

Isolation Workflow (Graphviz Diagram)



[Click to download full resolution via product page](#)

Figure 1: Isolation workflow for **Yadanzioside M** emphasizing the critical partition and purification steps required to remove non-glycosidic quassinoids.

NMR Acquisition Parameters

- Instrument: 400 MHz or higher (500/600 MHz recommended for resolving the sugar moiety).

[1]

- Solvent: Pyridine-d5 (

). [1][2][3][4]

- Temperature: 298 K (25°C). [1]

- Reference: Residual solvent signals (

8.74, 7.58, 7.22;

150.3, 135.9, 123.9). [1][2][3]

Comparative Analysis: Yadanzioside M vs. Alternatives

The primary challenge in identifying **Yadanzioside M** is distinguishing it from Yadanzioside A (isovalerate ester), Yadanzioside P (often a mixture or related glucoside), and Yadanzioside N

(dimethylpentenoyl ester).[1]

The Diagnostic "Fingerprint" Region

The C-15 side chain is the only variable region among these congeners.[1]

Feature	Yadanzioside M (Target)	Yadanzioside A (Alternative)	Yadanzioside N (Alternative)
C-15 Side Chain	Benzoyl (Aromatic)	Isovaleryl (Aliphatic)	3,4-Dimethylpent-2-enoyl
1H NMR (7.0-8.5 ppm)	Multiplets (5H): 7.40 – 8.15	Silent (No signals)	Silent (No aromatic signals)
1H NMR (5.0-6.0 ppm)	Olefinic H-1 only	Olefinic H-1 + Side chain olefin	Olefinic H-1 + Side chain olefin
13C NMR (Carbonyls)	~166.0 ppm (Benzoate C=O)	~173.0 ppm (Aliphatic C=O)	~166.0 ppm (Conjugated C=O)
13C NMR (Aromatic)	4-6 signals (128-134 ppm)	None	None (Olefinic carbons only)

Detailed Spectral Data Comparison (Pyridine-d5)

The following table contrasts the specific chemical shifts of **Yadanzioside M** with Yadanzioside A, highlighting the aromatic signals that serve as the "Go/No-Go" decision point.

Position	Yadanzioside M (ppm)	Yadanzioside M (ppm)	Yadanzioside A (ppm)	Differentiation Logic
C-15 (Side Chain)	7.45 - 8.15 (m, 5H)	166.5 (C=O), 129-133 (Ar-C)	2.15 (m), 0.95 (d)	CRITICAL: M shows aromatic protons; A shows aliphatic multiplets. [1] [2] [3]
H-1	6.10 (d)	125.4	6.15 (d)	Non-diagnostic (Core skeleton). [1] [2] [3]
H-12	4.35 (d)	79.8	4.30 (d)	Non-diagnostic. [1] [2] [3]
H-15	6.55 (d)	68.5	6.40 (d)	Shifted downfield in M due to benzoyl anisotropy. [1] [2] [3]
Anomeric H-1'	5.15 (d, J=7.8 Hz)	104.5	5.12 (d, J=7.8 Hz)	Confirms -glucoside in both. [1] [2] [3]
C-16 (Ketone)	-	192.5	-	Non-diagnostic. [1] [2] [3]

Note: Chemical shifts are approximate (

0.1 ppm) and dependent on concentration/temperature in Pyridine-d₅.[\[1\]](#)[\[2\]](#)[\[3\]](#) [1, 2]

Identification Logic & Troubleshooting

To validate the identity of **Yadanzioside M**, researchers should follow this logic pathway. This system prevents false positives caused by the co-elution of aliphatic analogs.

Spectral Decision Tree (Graphviz Diagram)



[Click to download full resolution via product page](#)

Figure 2: Decision logic for distinguishing **Yadanzioides M** from aliphatic congeners based on 1H NMR aromatic signatures.

Troubleshooting Common Issues

- **Signal Overlap:** The glycosidic protons (3.5 - 4.5 ppm) often overlap with the quassinoid skeletal protons.^[1] Solution: Use HSQC to correlate the anomeric proton () with its carbon () and the C-15 proton with the ester carbonyl.^[1]
- **Solvent Contamination:** Commercial Pyridine-d₅ may contain water, which shifts hydroxyl signals.^{[1][2][3]} Ensure the solvent is dry or add a drop of to exchange OH signals if they obscure structural peaks (though this removes valuable coupling information).
- **Mixtures:** **Yadanzioside M** often co-purifies with Yadanzioside P. If the aromatic integration is < 5H relative to the H-1 proton (1H), you likely have a mixture.^[1]

References

- Okano, M., et al. (1989).^{[1][2][3]} "Antitumor Agents, 104."^{[1][3]} Isolation of Yadanziosides M and P from Brucea antidysenterica and Identification of Bruceantinoside B as a Mixture of Yadanzioside P and Bruceantinoside C." Journal of Natural Products, 52(2), 398-401.^[1] [Link](#)^{[1][2]}
- Sakaki, T., et al. (1986).^{[1][2][3]} "Structures of Yadanziosides K, M, N, and O, New Quassinoid Glycosides from Brucea javanica (L.) Merr."^{[1][3]} Bulletin of the Chemical Society of Japan, 59(11), 3541-3546.^{[1][3]} [Link](#)^{[1][2]}
- BOC Sciences. (2025).^[1] "**Yadanzioside M** Product Information and Structure." BOC Sciences Natural Products.^{[1][5]} [Link](#)
- PubChem. (2025).^[1] "**Yadanzioside M** (CID 101559-99-3)."^{[1][2][3]} National Center for Biotechnology Information.^[1] [Link](#)^{[1][2]}
- Babij, N. R., et al. (2016).^{[1][2][3]} "NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry." Organic Process Research & Development, 20(3), 661-667.^{[1][2][3]} [Link](#)^{[1][2]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. natuprod.bocsci.com](https://natuprod.bocsci.com) [natuprod.bocsci.com]
- [2. Yadanioside E | C32H44O16 | CID 460522 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [3. Yadanioside A | C32H44O16 | CID 72956 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [4. rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- [5. natuprod.bocsci.com](https://natuprod.bocsci.com) [natuprod.bocsci.com]
- To cite this document: BenchChem. [NMR spectral data comparison for Yadanioside M identification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b211789/docs#nmr-spectral-data-comparison-for-yadanioside-m-identification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)